

Application Notes and Protocols for In Vitro Efficacy Testing of BMS-813160

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Compound of Interest

Compound Name: BMS-813160
CAS No.: 1286279-29-5
Cat. No.: B606254

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Introduction

BMS-813160 is a potent and selective dual antagonist of the C-C chemokine receptors CCR2 and CCR5.^{[1][2][3]} These receptors, and their respective primary ligands (CCL2 for CCR2, and CCL3, CCL4, CCL5 for CCR5), are key mediators in the migration and infiltration of monocytes, macrophages, and T cells to sites of inflammation and within the tumor microenvironment.^{[1][2][4]} Consequently, dual inhibition of CCR2 and CCR5 by **BMS-813160** presents a promising therapeutic strategy for various inflammatory diseases and cancers.^{[2][5]}

These application notes provide detailed protocols for a suite of in vitro assays to characterize the efficacy of **BMS-813160**. The assays are designed to assess the compound's binding affinity, functional inhibition of receptor signaling, and its effect on chemokine-driven cell migration.

Quantitative Data Summary

The following tables summarize the in vitro potency of **BMS-813160** across various assays. This data is crucial for determining the appropriate concentration ranges for experimental use.

Table 1: Receptor Binding Affinity of **BMS-813160**

Target	Assay Type	Ligand	Cell System/Membrane Source	IC50 (nM)
Human CCR2	Radioligand Binding	¹²⁵ I-CCL2	Human Peripheral Blood Mononuclear Cells (PBMCs)	6.2 ± 2.7
Human CCR5	Radioligand Binding	¹²⁵ I-MIP-1β	Human Peripheral T Cells	3.6 ± 1.8
Mouse CCR2	Radioligand Binding	¹²⁵ I-CCL2	Mouse Cells	45

Data sourced from ACS Med Chem Lett. 2021, 12, 11, 1753–1758 and MedchemExpress product datasheet.[\[1\]](#)[\[2\]](#)

Table 2: Functional Inhibitory Activity of **BMS-813160**

Target	Assay Type	Ligand	Cell System	IC50 (nM)
Human CCR2	Chemotaxis	CCL2	Human THP-1 Cells	0.8 ± 0.8
Human CCR5	Chemotaxis	MIP-1β	Human Peripheral T Cells	1.1 ± 0.6
Human CCR2	CD11b Upregulation	CCL2	Human Whole Blood	4.8 ± 2.7
Human CCR5	CD11b Upregulation	MIP-1β	Human Whole Blood	5.7 ± 2.4

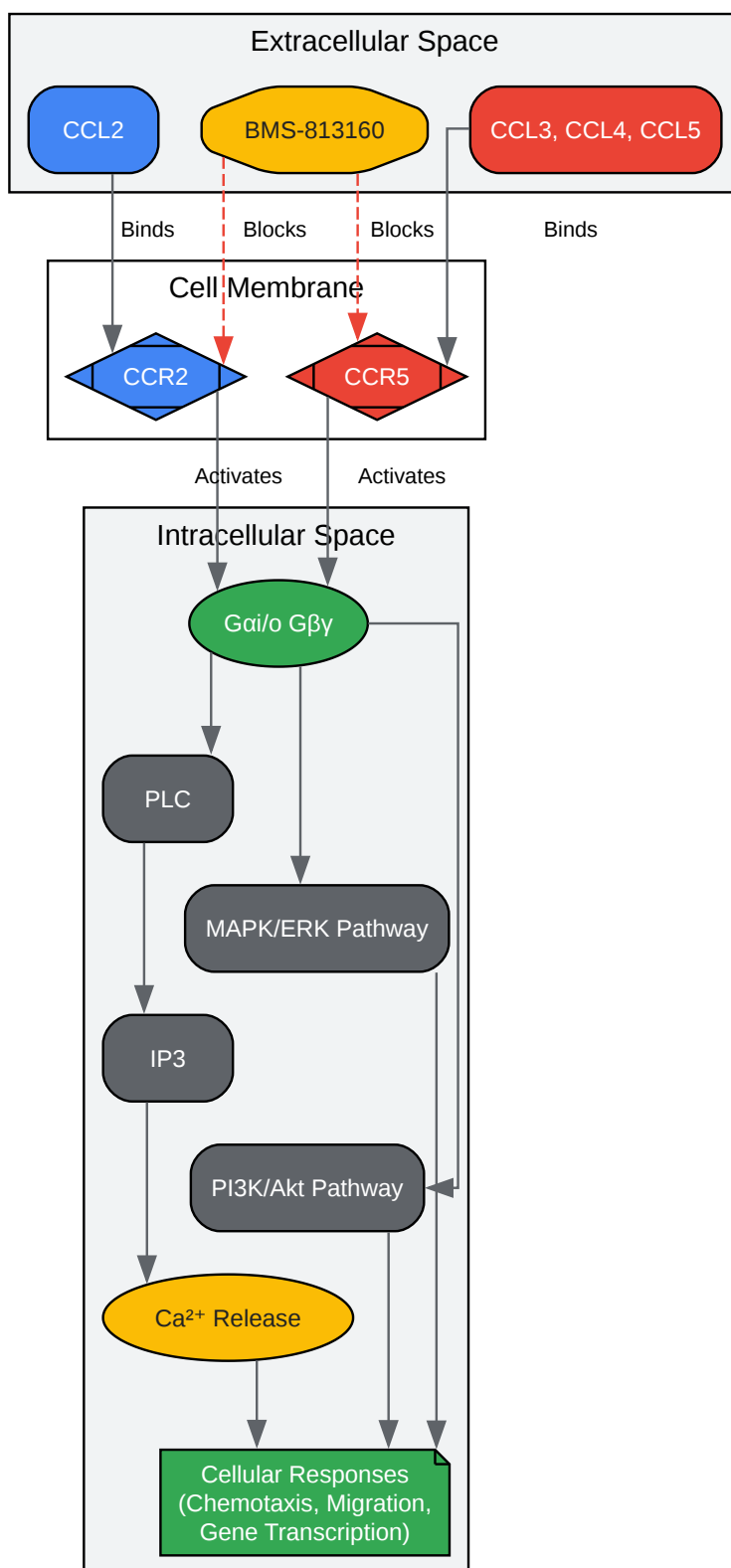
Data sourced from ACS Med Chem Lett. 2021, 12, 11, 1753–1758 and MedchemExpress product datasheet.[\[1\]](#)[\[2\]](#)

Table 3: Selectivity Profile of **BMS-813160**

Target	Assay Type	IC50 (μM)
Human CCR1	Binding	>25
Human CCR4	Binding	>40
Human CXCR2	Binding	>40

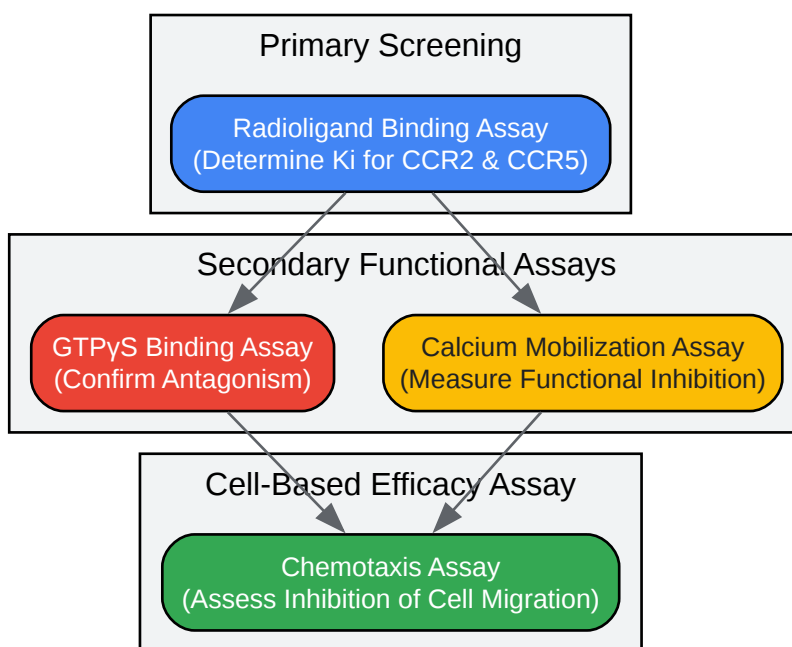
Data sourced from MedchemExpress product datasheet.[\[1\]](#)

Signaling Pathways and Experimental Workflow



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Caption: CCR2/CCR5 signaling and the inhibitory action of **BMS-813160**.



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Caption: In vitro testing workflow for **BMS-813160**.

Experimental Protocols

Radioligand Binding Assay

This assay measures the ability of **BMS-813160** to compete with a radiolabeled ligand for binding to CCR2 or CCR5.

Materials:

- Cell Membranes: Membranes prepared from cells expressing human CCR2 (e.g., U2OS-CCR2) or CCR5 (e.g., CCR5 L1.2 cells).
- Radioligands: [¹²⁵I]-CCL2 for CCR2 and [¹²⁵I]-MIP-1β for CCR5.
- Assay Buffer: 50 mM HEPES, 1 mM CaCl₂, 5 mM MgCl₂, 0.5% BSA, pH 7.4.
- Wash Buffer: 50 mM HEPES, 500 mM NaCl, 1 mM CaCl₂, 5 mM MgCl₂, pH 7.4.
- **BMS-813160**: Serial dilutions in assay buffer.

- Unlabeled Ligand: High concentration of unlabeled CCL2 or MIP-1 β for non-specific binding determination.
- 96-well Filter Plates: With glass fiber filters (e.g., Millipore MultiScreen).
- Scintillation Counter.

Protocol:

- Plate Setup:
 - Total Binding: 25 μ L Assay Buffer, 25 μ L [125 I]-ligand, 50 μ L cell membranes.
 - Non-specific Binding (NSB): 25 μ L unlabeled ligand (e.g., 1 μ M), 25 μ L [125 I]-ligand, 50 μ L cell membranes.
 - **BMS-813160** Competition: 25 μ L of each **BMS-813160** dilution, 25 μ L [125 I]-ligand, 50 μ L cell membranes.
- Incubation: Seal the plate and incubate for 60-90 minutes at room temperature with gentle agitation.
- Filtration: Transfer the contents to the filter plate and wash rapidly with ice-cold Wash Buffer using a vacuum manifold.
- Drying: Dry the filters completely.
- Counting: Add scintillation fluid to each well and count the radioactivity using a scintillation counter.
- Data Analysis: Calculate specific binding (Total Binding - NSB). Plot the percentage of specific binding against the log concentration of **BMS-813160** to determine the IC₅₀ value.

Calcium Mobilization Assay

This functional assay measures the inhibition of ligand-induced intracellular calcium release by **BMS-813160**.

Materials:

- Cells: CCR2 or CCR5 expressing cells (e.g., THP-1, U87.CD4.CCR5).
- Calcium-sensitive Dye: Fluo-4 AM or similar.
- Assay Buffer: Hank's Balanced Salt Solution (HBSS) with 20 mM HEPES.
- Ligands: Recombinant human CCL2 or CCL5 (RANTES).
- **BMS-813160**: Serial dilutions.
- Fluorescence Plate Reader: With automated injection capabilities (e.g., FLIPR).

Protocol:

- Cell Preparation: Plate cells in a black, clear-bottom 96-well plate and culture overnight.
- Dye Loading: Remove culture medium and add the calcium-sensitive dye solution. Incubate for 45-60 minutes at 37°C.
- Washing: Gently wash the cells with Assay Buffer to remove excess dye.
- Compound Pre-incubation: Add **BMS-813160** dilutions to the wells and incubate for 15-30 minutes.
- Measurement:
 - Place the plate in the fluorescence plate reader.
 - Establish a baseline fluorescence reading.
 - Inject the appropriate ligand (CCL2 for CCR2, CCL5 for CCR5) and immediately measure the change in fluorescence over time.
- Data Analysis: The increase in fluorescence intensity corresponds to the intracellular calcium concentration. Calculate the percentage inhibition of the ligand-induced calcium flux for each **BMS-813160** concentration and determine the IC₅₀ value.

Chemotaxis Assay (Boyden Chamber/Transwell)

This assay directly assesses the ability of **BMS-813160** to block the migration of cells towards a chemoattractant.^{[4][6][7]}

Materials:

- Cells: CCR2 or CCR5 expressing cells (e.g., primary human monocytes, THP-1).
- Transwell Inserts: With appropriate pore size (e.g., 5 µm for monocytes).
- Chemotaxis Buffer: RPMI 1640 with 0.5% BSA.
- Chemoattractants: Recombinant human CCL2 or CCL5.
- **BMS-813160**: Serial dilutions.
- Staining Solution: Crystal Violet or a fluorescent nuclear stain (e.g., DAPI).

Protocol:

- Cell Preparation: Serum-starve cells for 4-6 hours. Resuspend cells in Chemotaxis Buffer.
- Compound Pre-treatment: Incubate the cell suspension with various concentrations of **BMS-813160** for 30 minutes at 37°C.
- Assay Setup:
 - Add Chemotaxis Buffer containing the chemoattractant to the lower wells of a 24-well plate.
 - Place the transwell inserts into the wells.
 - Add the pre-treated cell suspension to the upper chamber of each insert.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for a period sufficient for migration (e.g., 2-4 hours).
- Quantification:

- Remove non-migrated cells from the top surface of the insert membrane with a cotton swab.
- Fix and stain the migrated cells on the bottom surface of the membrane.
- Count the number of migrated cells per field of view using a microscope.
- Data Analysis: Calculate the percentage of migration inhibition for each **BMS-813160** concentration relative to the vehicle control and determine the IC₅₀ value.

GTPyS Binding Assay

This functional assay measures the activation of G-proteins coupled to CCR2/CCR5 and the antagonistic effect of **BMS-813160**.

Materials:

- Cell Membranes: From cells expressing CCR2 or CCR5.
- [³⁵S]GTPyS: Radiolabeled non-hydrolyzable GTP analog.
- Assay Buffer: 50 mM HEPES, 100 mM NaCl, 10 mM MgCl₂, 10 μM GDP, pH 7.4.
- Ligands: Recombinant human CCL2 or CCL5.
- **BMS-813160**: Serial dilutions.
- 96-well Filter Plates and Scintillation Counter.

Protocol:

- Reaction Setup: In a 96-well plate, combine cell membranes, **BMS-813160** dilutions, and the respective chemokine ligand (CCL2 or CCL5).
- Pre-incubation: Incubate for 30 minutes at 30°C to allow ligand and antagonist binding.
- Initiate Reaction: Add [³⁵S]GTPyS to each well to start the G-protein activation.
- Incubation: Incubate for 60 minutes at 30°C with gentle shaking.

- Termination and Filtration: Stop the reaction by rapid filtration through the filter plate, followed by washing with ice-cold buffer.
- Counting: Dry the filters and measure the bound radioactivity using a scintillation counter.
- Data Analysis: Determine the agonist-stimulated [^{35}S]GTPyS binding. Plot the percentage inhibition of this stimulation against the log concentration of **BMS-813160** to calculate the IC50 value.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. BMS-813160: A Potent CCR2 and CCR5 Dual Antagonist Selected as a Clinical Candidate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25811111/)]
- 3. BMS-813160: A Potent CCR2 and CCR5 Dual Antagonist Selected as a Clinical Candidate - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25811111/)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [researchgate.net](https://www.researchgate.net/publication/318111111) [[researchgate.net](https://www.researchgate.net/publication/318111111)]
- 6. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 7. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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